

The Discovery and Development of RSK2-IN-2: A Technical Guide

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Compound of Interest

Compound Name: RSK2-IN-2

Cat. No.: B12406797

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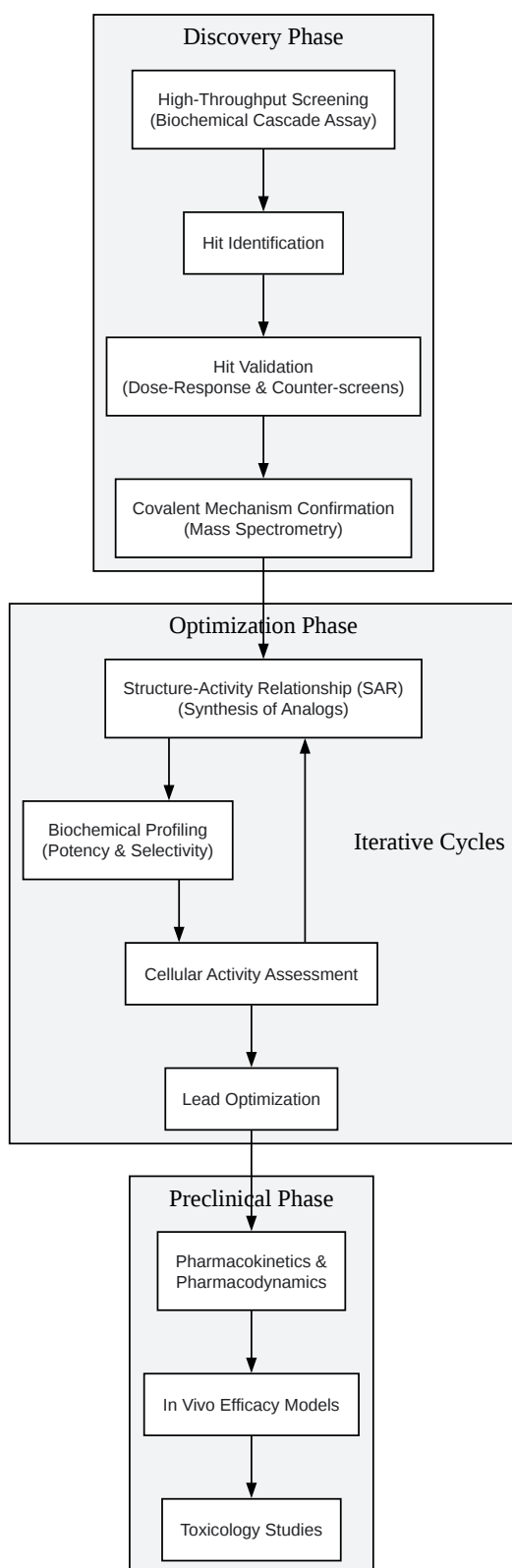
An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

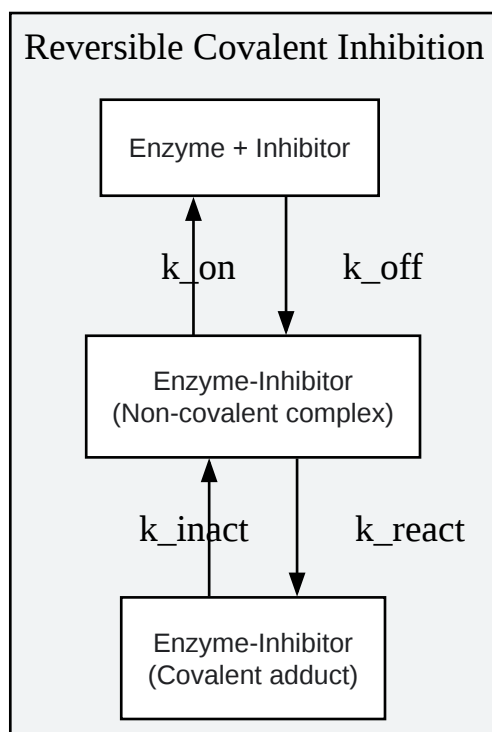
Introduction

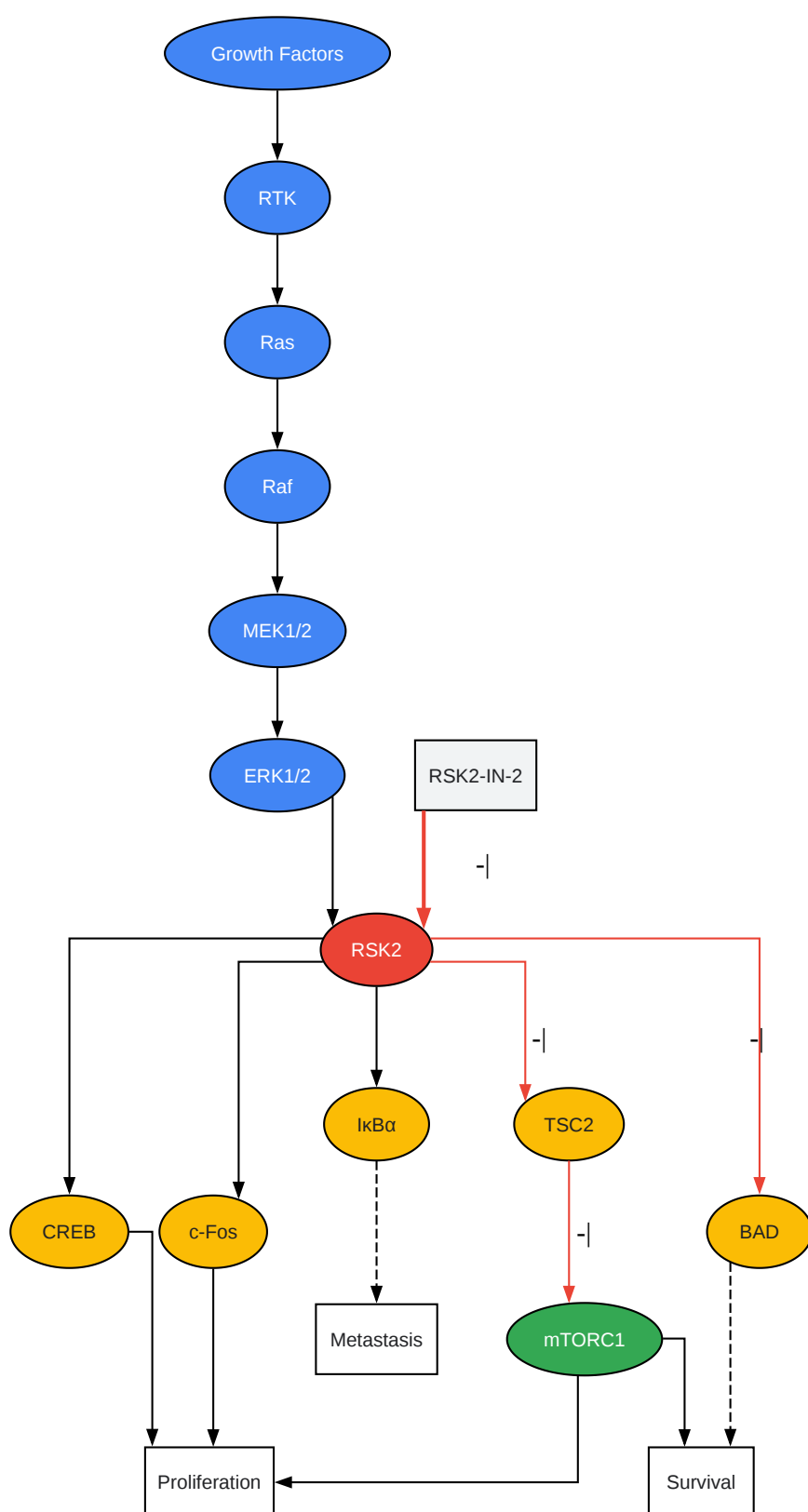
Ribosomal S6 Kinase 2 (RSK2), a key downstream effector of the Ras-MEK-ERK signaling pathway, has emerged as a compelling target for therapeutic intervention in oncology and other diseases. Overexpression and hyperactivity of RSK2 are implicated in cell proliferation, survival, and metastasis. **RSK2-IN-2** (also referred to as Compound 25) is a novel, reversible covalent inhibitor that has demonstrated potent activity against RSK2 and the closely related Mitogen- and Stress-Activated Kinases (MSKs). This technical guide provides a comprehensive overview of the discovery, development, and characterization of **RSK2-IN-2**, presenting key data, detailed experimental methodologies, and visualizations of relevant biological pathways and scientific workflows.

Discovery and Development Workflow

The discovery of a targeted covalent inhibitor like **RSK2-IN-2** typically follows a structured workflow designed to identify and optimize a molecule that can form a specific and reversible bond with its target protein.







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